

Palladium-catalyzed functionalization of 4-iodo-pyrazole core

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Compound of Interest

Compound Name: 3-(2,5-Dimethylphenyl)-4-iodo-1H-pyrazole

Cat. No.: B11802542

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Application Note: Palladium-Catalyzed Functionalization of the 4-Iodo-Pyrazole Core

Executive Summary & Strategic Analysis

The pyrazole scaffold is a cornerstone of modern medicinal chemistry, serving as the pharmacophore in blockbuster drugs such as Ruxolitinib (Jakafi) and Crizotinib (Xalkori). While the N1 and C3/C5 positions are nucleophilic or easily lithiated, the C4 position is electronically distinct. It acts as a "masked" vinyl halide, making the 4-iodo-pyrazole core the premier electrophile for transition-metal-catalyzed functionalization.

Why 4-Iodo? Compared to its bromo- or chloro-analogs, the 4-iodo variant offers superior rates of oxidative addition to Pd(0), enabling cross-coupling under milder conditions (lower temperatures, lower catalyst loading).[1] However, this high reactivity introduces a specific failure mode: hydrodehalogenation (reduction of C-I to C-H), particularly in the presence of free amines or alcohols.

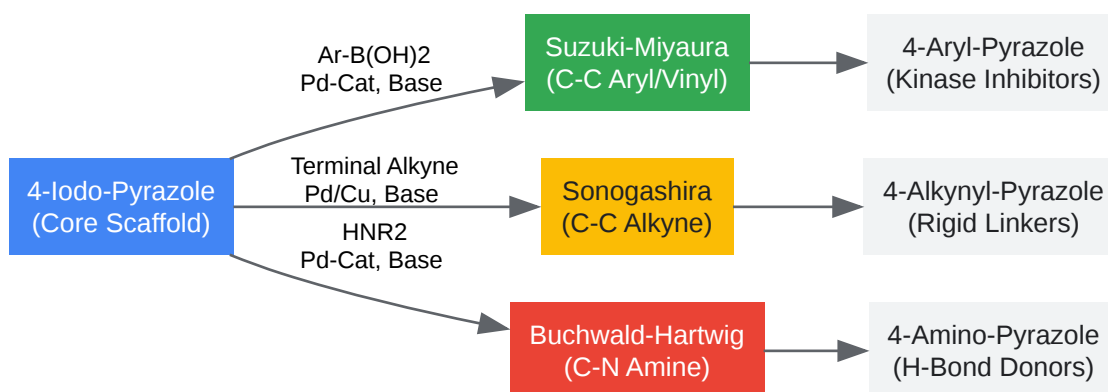
Strategic Decision Matrix: Before initiating synthesis, the "Free NH" problem must be addressed. The acidic N-H proton (

) can protonate reactive intermediates or coordinate tightly to Pd(II), poisoning the catalyst.

- Path A (High Throughput/Screening): Attempt direct coupling on free NH using increased base (3.0 equiv) and robust precatalysts (e.g., XPhos Pd G2).
- Path B (Scale-Up/High Yield): Install a protecting group.[2]
 - SEM (2-(Trimethylsilyl)ethoxymethyl): The "Gold Standard" for lithiation and coupling. Stable to base; removable with fluoride or acid.
 - THP (Tetrahydropyranyl):[3] A "Green" alternative; easily installed/removed but acid-sensitive.
 - Boc (tert-Butyloxycarbonyl): Electron-withdrawing. Increases the rate of oxidative addition at C4 (making the ring more electron-deficient) but is labile to nucleophilic bases.

Visual Workflow: Divergent Synthesis

The following diagram illustrates the divergent utility of the 4-iodo-pyrazole core.



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Figure 1: Divergent synthetic pathways from the 4-iodo-pyrazole core.

Protocol 1: Suzuki-Miyaura Coupling (C-C Bond)

This is the "workhorse" reaction. The primary challenge is the competitive dehalogenation of the iodine. To mitigate this, we utilize Buchwald Precatalysts (Gen 2/3) which ensure rapid reductive elimination, outcompeting the side reactions.

Scope: Coupling 4-iodo-pyrazole (protected or free) with Aryl/Heteroaryl boronic acids.

Materials:

- Substrate: 1-SEM-4-iodo-1H-pyrazole (1.0 equiv)
- Coupling Partner: Aryl Boronic Acid (1.2 equiv)
- Catalyst: XPhos Pd G2 (2-3 mol%)
- Base:

(2.0 equiv, 0.5 M in water)

- Solvent: 1,4-Dioxane or THF

Step-by-Step Methodology:

- Charge: In a reaction vial equipped with a stir bar, add the 4-iodo-pyrazole, boronic acid, and XPhos Pd G2.
- Inert: Seal the vial and purge with Nitrogen () or Argon for 5 minutes. Crucial: Oxygen promotes homocoupling of the boronic acid.
- Solvent Addition: Add degassed 1,4-dioxane followed by the aqueous solution.
- Reaction: Heat the block to 60–80°C.
 - Note: 4-iodo substrates react at lower temperatures than bromo-analogs. Do not overheat (>100°C) initially, as this promotes de-iodination.
- Monitor: Check LCMS at 2 hours. Look for the product mass [M+H] and the de-iodinated byproduct (M-I+H).
- Workup: Dilute with EtOAc, wash with brine, dry over , and concentrate.

Data Summary: Catalyst Screening for 4-Iodopyrazole

Catalyst System	Yield (Isolated)	Dehalogenation %	Notes
Pd(PPh ₃) ₄	65%	15%	Standard, but slow. High dehalogenation.
Pd(dppf)Cl ₂	78%	8%	Robust for steric bulk.
XPhos Pd G2	94%	<2%	Recommended. Fast oxidative addition.
Pd(OAc) ₂ / SPhos	91%	3%	Excellent for heteroaryl boronic acids.

Protocol 2: Sonogashira Coupling (C-C Alkyne)

Coupling alkynes to the C4 position creates a rigid linear geometry. The 4-iodo core is ideal here, often proceeding at room temperature.

Critical Consideration: Copper (CuI) is usually required as a co-catalyst to form the copper-acetylide in situ. However, Cu can also catalyze the dimerization of the alkyne (Glaser coupling).

Methodology:

- Dissolution: Dissolve 1-Methyl-4-iodo-pyrazole (1.0 equiv) and Terminal Alkyne (1.2 equiv) in anhydrous DMF or THF.
- Catalyst Prep: Add
(2 mol%) and CuI (4 mol%).
- Base: Add Triethylamine (
) (3.0 equiv).
- Conditions: Stir at Room Temperature for 4 hours.

- Optimization: If conversion is slow, heat to 50°C. Avoid higher temps to prevent alkyne polymerization.
- Purification: Silica gel chromatography. Note: Pyrazoles can streak on silica; add 1% to the eluent.

Protocol 3: Buchwald-Hartwig Amination (C-N Bond)

Direct C-N bond formation at C4 is challenging due to the electron-rich nature of the pyrazole ring (making the Pd(II)-Ar intermediate less electrophilic).

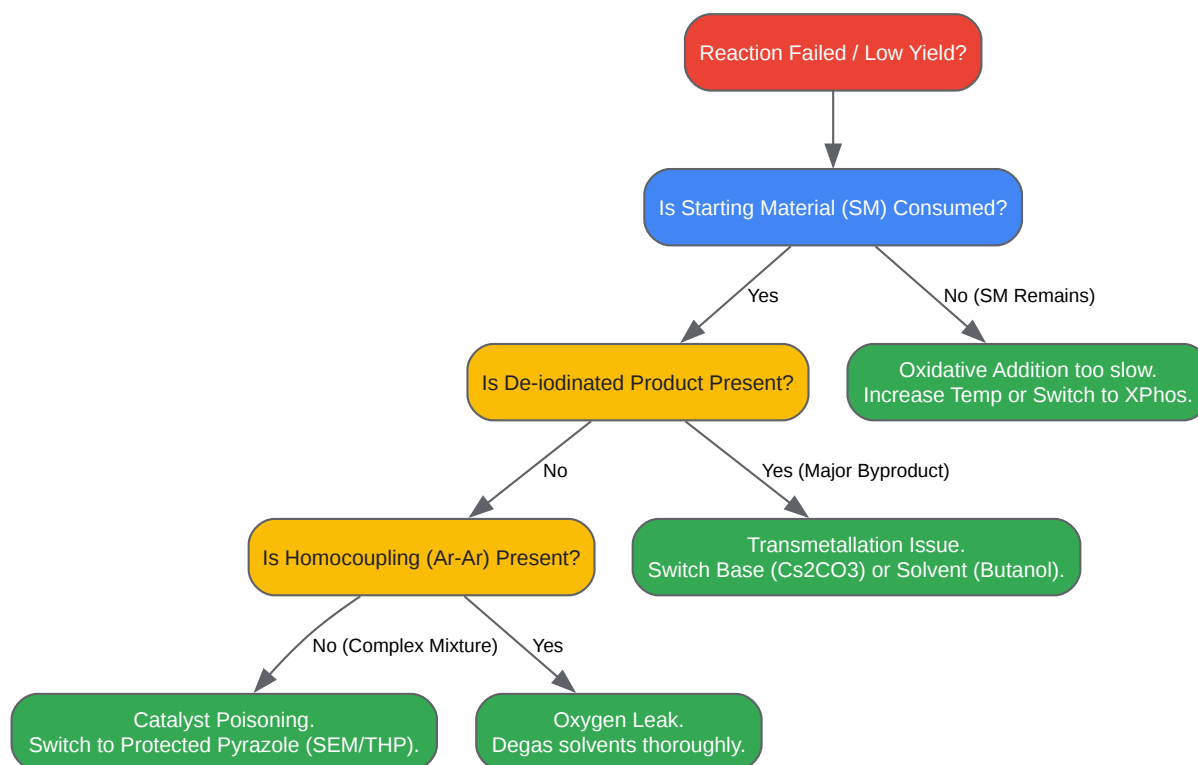
Ligand Selection: We require electron-rich, bulky ligands to facilitate the difficult reductive elimination step. BrettPhos or RuPhos are superior here.

Methodology:

- Mix: Combine 1-Boc-4-iodo-pyrazole (1.0 equiv), Amine (1.2 equiv), and (1.4 equiv) in Toluene.
 - Why NaOtBu? Stronger bases are needed for amination compared to Suzuki coupling.
- Catalyst: Add RuPhos Pd G3 (2-5 mol%).
- Heat: 80°C - 100°C for 12 hours.
- Deprotection (Optional): If using Boc, the basic conditions might cleave the group. If not, treat with TFA/DCM (1:1) post-workup to reveal the free NH.

Troubleshooting & Optimization Logic

Use the following decision tree to troubleshoot low yields.



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Figure 2: Troubleshooting logic for 4-iodo-pyrazole cross-couplings.

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